

Technical Support Center: Furmecyclox

Solubility for In Vitro Assays

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Compound of Interest

Compound Name: Furmecyclox

Cat. No.: B1674282

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This technical support center provides guidance and troubleshooting for researchers, scientists, and drug development professionals working with **Furmecyclox** in in vitro settings. The information aims to address common challenges related to the solubility of this compound to ensure reliable and reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Furmecyclox** in common laboratory solvents?

A1: **Furmecyclox** is a hydrophobic compound with limited aqueous solubility. The table below summarizes its known solubility in various solvents.

Solvent	Solubility	Source
Water (at 20°C, pH 7)	300 mg/L	[1]
Organic Solvents (general)	1000 mg/L	[1]
Acetone (at 20°C)	~1000 mg/L	[1]
Dimethyl Sulfoxide (DMSO)	40 mg/mL	[2]
Methanol	A solution of 100 µg/mL is commercially available	
Acetonitrile	A solution is commercially available	

Note: The exact solubility in ethanol is not readily available in the literature. However, given its solubility in other organic solvents, it is expected to be soluble in ethanol. It is recommended to empirically determine the maximum solubility for your specific application.

Q2: Which solvent is recommended for preparing a stock solution of **Furmecyclox** for in vitro assays?

A2: Dimethyl sulfoxide (DMSO) is a good initial choice for preparing a high-concentration stock solution of **Furmecyclox** due to its relatively high solvating power for this compound (40 mg/mL).[2] For cell-based assays, it is crucial to ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%.

Q3: Can I dissolve **Furmecyclox** directly in cell culture medium?

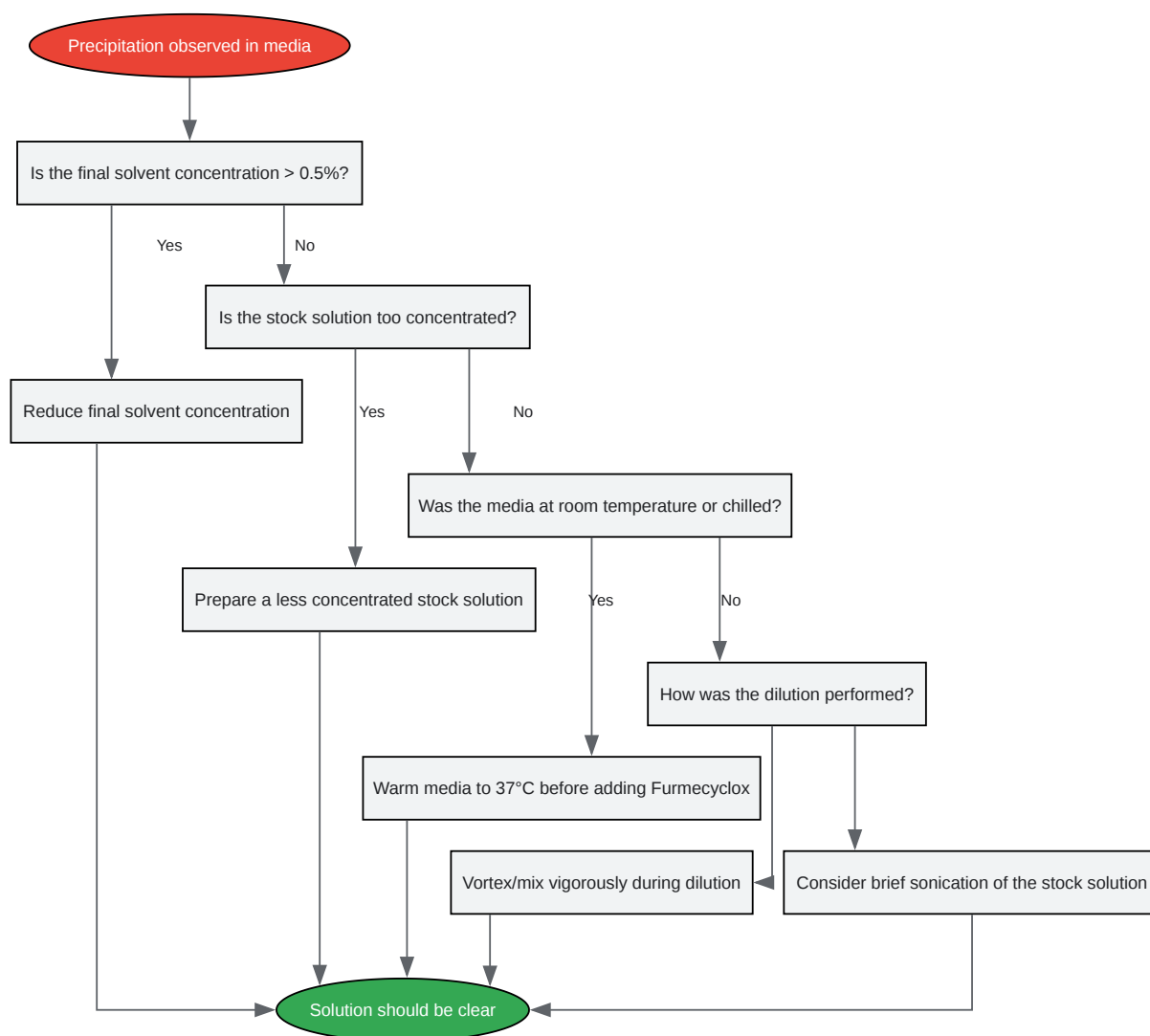
A3: Direct dissolution of **Furmecyclox** in aqueous-based cell culture media is not recommended due to its low water solubility (300 mg/L).[1] This will likely result in poor dissolution, precipitation, and an inaccurate final concentration in your assay. It is best practice to first prepare a concentrated stock solution in an appropriate organic solvent like DMSO and then dilute it into the cell culture medium.

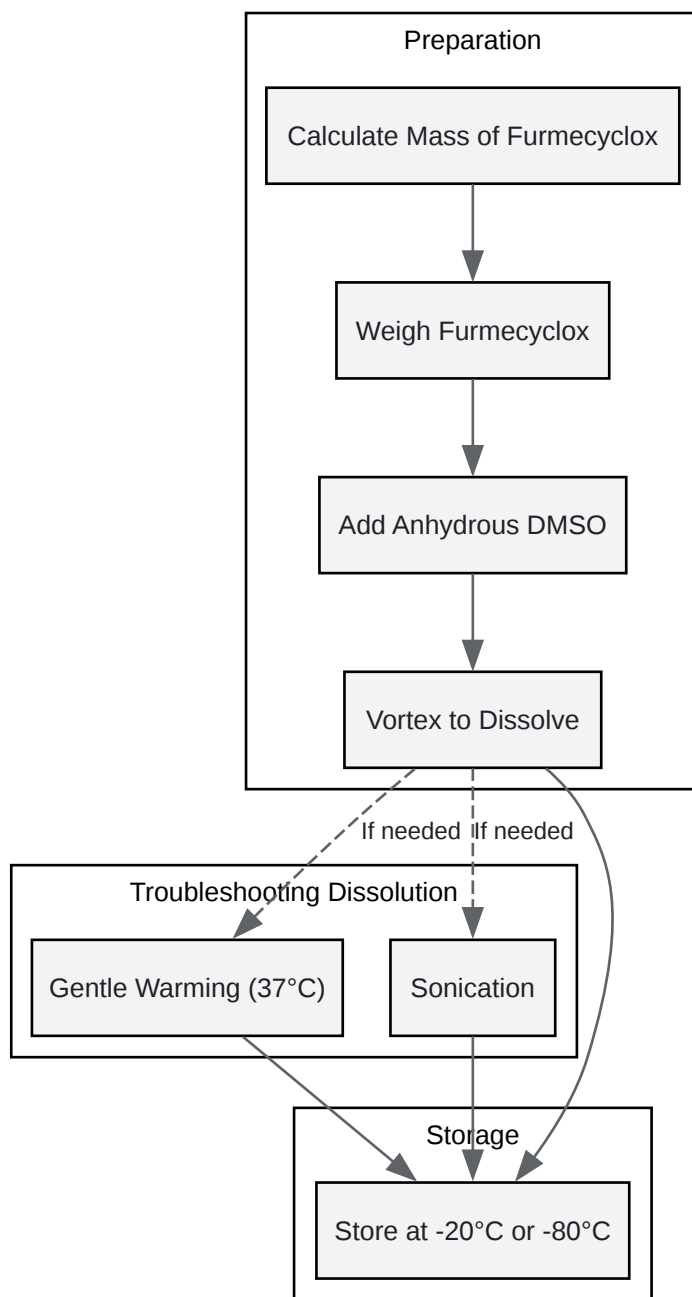
Troubleshooting Guide

This guide addresses common issues encountered when preparing and using **Furmecyclox** solutions for in vitro experiments.

Issue 1: Precipitation upon dilution of the stock solution in aqueous media.

Workflow for Troubleshooting Precipitation





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References

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